

# Unveiling the Structure of Aplithianine A: A Technical Guide

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### **Abstract**

**Aplithianine A**, a novel alkaloid isolated from the marine tunicate Aplidium sp., has emerged as a potent inhibitor of serine/threonine kinases.[1] Its unique chemical architecture, featuring an unfused, unoxidized dihydro-1,4-thiazine moiety, presents a compelling scaffold for the development of targeted therapeutics.[1] This technical guide provides a comprehensive overview of the structure elucidation of **Aplithianine A**, presenting its detailed NMR spectroscopic data, experimental protocols for its isolation and synthesis, and a visualization of its mechanism of action.

## Structure Elucidation and Spectroscopic Data

The structure of **Aplithianine A** was determined through a meticulous analysis of its spectroscopic and spectrometric data.[1] High-resolution electrospray ionization mass spectrometry (HRESIMS) established the molecular formula as C<sub>13</sub>H<sub>13</sub>N<sub>7</sub>S.[1]

### **NMR Spectroscopic Data**

Initial NMR experiments in DMSO-d<sub>6</sub> resulted in broad and weak signals. However, switching the solvent to methanol-d<sub>4</sub> provided clear and unambiguous data for structure elucidation. The complete <sup>1</sup>H and <sup>13</sup>C NMR data are summarized in the tables below.

Table 1: <sup>1</sup>H NMR Data of **Aplithianine A** (600 MHz, CD<sub>3</sub>OD)



Position	δΗ (ррт)	Multiplicity	J (Hz)
2	8.16	S	
8	8.23	S	-
2'	3.19	t	5.4
3'	4.61	t	5.4
5'	6.80	S	
2"	7.69	S	-
4"	8.99	S	-
N-CH <sub>3</sub>	4.02	s	-

Table 2: 13C NMR Data of Aplithianine A (150 MHz, CD3OD)



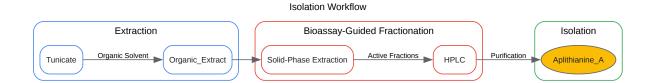
Position	δC (ppm)
2	153.4
4	157.0
5	119.9
6	151.8
8	143.2
2'	26.6
3'	42.8
5'	128.7
6'	120.3
2"	137.9
4"	120.9
5"	134.1
N-CH₃	35.1

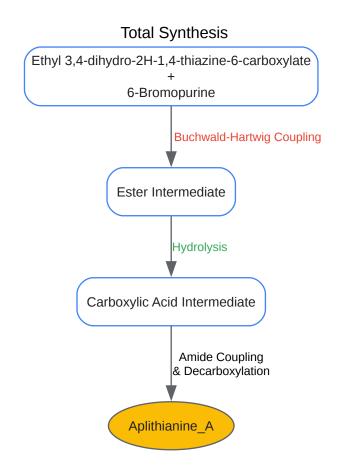
# **Experimental Protocols**Isolation of Aplithianine A

**Aplithianine A** was isolated from the organic solvent extract of the marine tunicate Aplidium sp. through a bioassay-guided fractionation procedure.

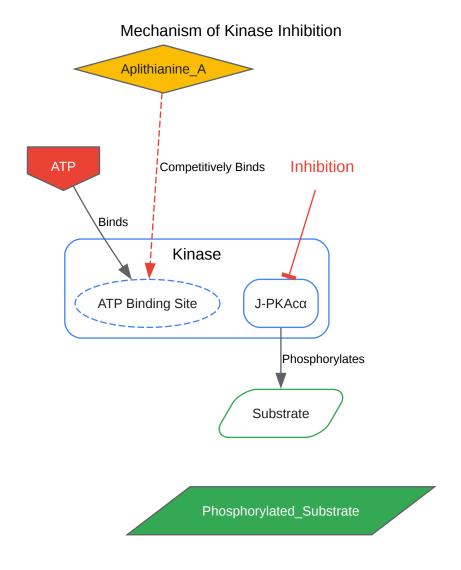
Workflow for the Isolation of Aplithianine A











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